

5-(Tributylstannyl)pyrimidine molecular weight and formula

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Compound of Interest

Compound Name: 5-(Tributylstannyl)pyrimidine

Cat. No.: B178186

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In-Depth Technical Guide: 5-(Tributylstannyl)pyrimidine

This guide provides essential technical data on **5-(Tributylstannyl)pyrimidine**, a key organotin compound utilized in organic synthesis. The information is tailored for researchers, scientists, and professionals engaged in drug development and chemical research.

Core Chemical Properties

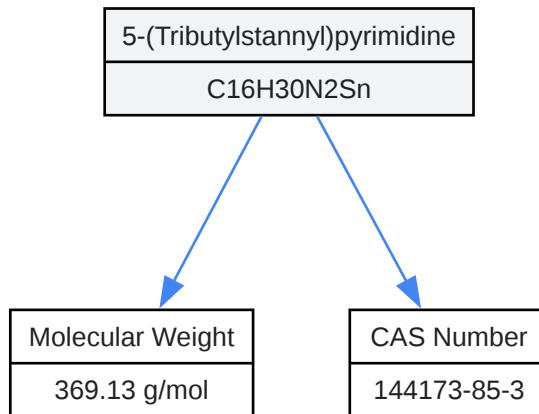
5-(Tributylstannyl)pyrimidine is an organometallic compound that is particularly valuable in cross-coupling reactions, such as the Stille reaction, for the formation of carbon-carbon bonds. Its chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ N ₂ Sn	[1] [2] [3] [4]
Molecular Weight	369.13 g/mol	[3] [4]
CAS Number	144173-85-3	[1]
Appearance	Liquid	[2]
Density	1.117 g/mL at 25 °C	[2]
Boiling Point	134-138 °C at 2 mmHg	[2] [3]
Refractive Index	1.515 (at 20 °C)	[2] [3]

Structural and Compositional Data

The molecular formula C₁₆H₃₀N₂Sn indicates the elemental composition of the compound. A visual representation of this information is provided below.

5-(Tributylstannyl)pyrimidine: Core Properties



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Core properties of **5-(Tributylstannyl)pyrimidine**.

Experimental Protocols

Due to the nature of the requested data, which consists of fundamental physicochemical properties, this information is typically determined through standardized analytical techniques

rather than novel experimental protocols. The standard methods for determining these values are:

- Molecular Weight: Calculated based on the molecular formula and standard atomic weights. Mass spectrometry would be the experimental method for confirmation.
- Density: Measured using a pycnometer or a digital density meter at a specified temperature.
- Boiling Point: Determined by distillation under reduced pressure to prevent decomposition.
- Refractive Index: Measured using a refractometer at a specified temperature and wavelength (typically the sodium D-line, 589 nm).

These are standard laboratory procedures and are widely documented in chemical literature.

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References

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